

(2R)-7-hydroxyflavanone proper disposal procedures

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Compound of Interest

Compound Name: (2R)-7-hydroxyflavanone

Cat. No.: B1223057

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Topic: **(2R)-7-Hydroxyflavanone** Proper Disposal Procedures Audience: Researchers, Scientists, and Drug Development Professionals[1][2][3]

Executive Safety & Logistics Summary

(2R)-7-Hydroxyflavanone (CAS: 6515-36-2 for racemate/general structure) is a chiral flavonoid derivative often used as a reference standard or intermediate in medicinal chemistry. [2][3] While not classified as acutely toxic (e.g., P-listed), it is a Category 2 Skin/Eye Irritant and STOT SE 3 Respiratory Irritant.[1][3][4]

Core Disposal Directive: The primary disposal pathway for **(2R)-7-hydroxyflavanone** is high-temperature incineration via a licensed hazardous waste contractor.[2][3] Under no circumstances should this compound be discharged into municipal sewer systems or disposed of in general laboratory trash, due to its potential bioactivity and persistence as a phenolic compound.[1]

Hazard Assessment & Waste Characterization

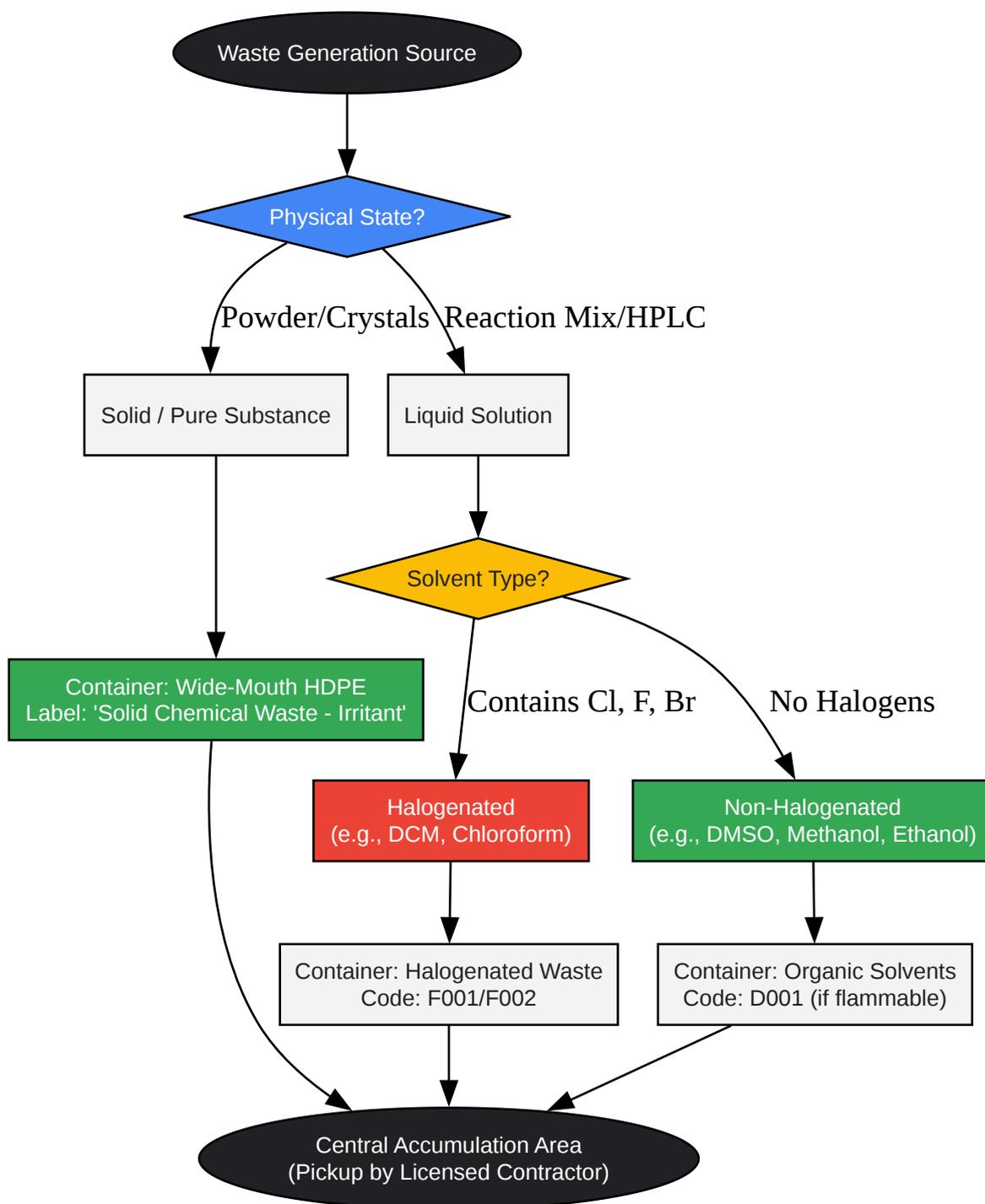
Before initiating disposal, you must characterize the waste stream to assign the correct regulatory codes.[1]

Property	Specification	Disposal Implication
GHS Classification	Skin Irrit. 2 (H315), Eye Irrit. 2 (H319), STOT SE 3 (H335)	Treat as Hazardous Chemical Waste.[1][2][3]
Physical State	Solid (Powder) or Solution (in DMSO/MeOH)	Determines waste container type (Solid vs. Liquid).[2][3]
Reactivity	Stable; Incompatible with strong oxidizers.[2][3]	Segregate from oxidizing acids (e.g., Nitric acid).
RCRA Status (USA)	Not P-listed or U-listed.[2][3]	If in flammable solvent: D001. [3] If solid: Non-regulated chemical waste (unless characteristic).[3]

Expert Insight: Although **(2R)-7-hydroxyflavanone** is not federally listed as a "toxic" waste (like cyanide), its structural integrity as a flavonoid allows it to persist in aquatic environments if not properly mineralized.[1][3] Therefore, we treat it with the same rigor as regulated organic intermediates.

Disposal Decision Matrix (Workflow)

This self-validating workflow ensures compliance with EPA regulations and laboratory best practices.[3]



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Caption: Logical decision tree for segregating **(2R)-7-hydroxyflavanone** waste streams based on physical state and solvent compatibility.

Step-by-Step Disposal Protocols

Scenario A: Disposal of Solid Substance (Pure Standard)

Applicable for: Expired shelf stocks, contaminated weighing boats, or spilled powder.[1][2]

- PPE Requirement: Nitrile gloves (double-gloved recommended), safety goggles, and lab coat.[1][3] Use a particulate respirator (N95) if handling large open quantities outside a fume hood.[3]
- Containment: Transfer the solid material into a wide-mouth HDPE (High-Density Polyethylene) jar.
 - Why HDPE? It is chemically resistant to phenolic compounds and prevents leaching.[3]
- Labeling: Affix a hazardous waste tag.
 - Chemical Name: Write "**(2R)-7-Hydroxyflavanone**". Do not use abbreviations or trade names.
 - Hazards: Check "Irritant" and "Toxic" (precautionary).[3]
- Debris: Place contaminated spatulas, weighing paper, and gloves into the same solid waste container or a dedicated "Chemically Contaminated Debris" bin.[1]

Scenario B: Disposal of Liquid Solutions (HPLC Waste / Mother Liquors)

Applicable for: Reaction mixtures, HPLC effluent, or stock solutions in DMSO/Methanol.[1][2][3]

- Segregation Logic:
 - Non-Halogenated Stream: If dissolved in Methanol, Ethanol, DMSO, or Acetone.[1]
 - Halogenated Stream: If dissolved in Dichloromethane (DCM) or Chloroform.[3]
 - Critical: Never mix these streams.[3][5] Halogenated solvents require more energy-intensive incineration processes and mixing them increases disposal costs and safety risks.[3]

- pH Check: Ensure the solution is neutral (pH 6-8).
 - Mechanism:[3][5][6][7][8] Phenols are weakly acidic.[3] If the solution is highly basic (pH > 10), the flavanone exists as a phenolate anion, which is more water-soluble but also more reactive.[1] Neutralize with dilute HCl or NaHCO₃ before adding to the organic waste drum to prevent heat generation in the drum.[3]
- Transfer: Pour into the appropriate safety carboy (equipped with a funnel and flame arrester).
- Rinsing: Triple-rinse the original glassware with the same solvent used in the solution.[3] Add rinsate to the waste container.[3]

Emergency Procedures: Spills

In the event of a spill during transfer or weighing, follow this immediate containment protocol.

Spill Response Workflow:

- Isolate: Evacuate the immediate area (3-meter radius).[3] Alert nearby personnel.
- Protect: Don PPE (Nitrile gloves, goggles, N95 mask).[1]
- Contain (Solid):
 - Cover the powder with a damp paper towel to prevent dust generation.[3]
 - Sweep carefully into a dustpan.[3]
 - Do not use a vacuum cleaner unless it is an explosion-proof HEPA vacuum designed for chemical labs.[3]
- Contain (Liquid):
 - Place absorbent pads (vermiculite or polypropylene mats) over the liquid.[3]
 - Wait for absorption (approx. 2-5 minutes).[3]
- Clean: Scrub the surface with a soap/water solution.[3]

- Disposal: Place all absorbent materials and PPE used during cleanup into a sealable bag, then into the Solid Hazardous Waste container.

Regulatory References & Citations

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 1890, 7-Hydroxyflavanone. [1][3] PubChem. [3][4][9] [\[Link\]](#)
- U.S. Environmental Protection Agency (2024). Resource Conservation and Recovery Act (RCRA) Regulations: Title 40 CFR Part 261. [3] EPA.gov. [3] [\[Link\]](#) [1][2][4][10]

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